

chemical properties of 1-Acetyl-5-bromo-7-nitroindoline

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Compound of Interest

Compound Name: 1-Acetyl-5-bromo-7-nitroindoline

Cat. No.: B556862

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An In-depth Technical Guide to 1-Acetyl-5-bromo-7-nitroindoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **1-Acetyl-5-bromo-7-nitroindoline**, a substituted indoline derivative of interest in medicinal chemistry and organic synthesis. This document consolidates available data on its structure, physicochemical properties, spectral characteristics, and safety information. While experimental protocols and biological activity data are not extensively available in the public domain, this guide presents the known information and provides context based on related compounds.

Core Chemical Properties

1-Acetyl-5-bromo-7-nitroindoline is a solid organic compound.^[1] Its fundamental properties are summarized in the table below, compiled from various chemical suppliers and databases.

^[2]^[3]^[4]

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₉ BrN ₂ O ₃	[2][3]
Molecular Weight	285.09 g/mol	[2][4]
CAS Number	62368-07-4	[2][3]
Appearance	Solid	[1]
Storage Temperature	2-8°C	[1]

Spectral Data

Detailed experimental spectral data for **1-Acetyl-5-bromo-7-nitroindoline** are not readily available in peer-reviewed literature. However, an infrared (IR) spectrum is referenced in the PubChem database.[2]

Infrared (IR) Spectroscopy: An IR spectrum for this compound is available, which can be used to identify the presence of key functional groups, such as the acetyl carbonyl, the nitro group, and the aromatic C-H and C-C bonds.[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy: Specific ¹H and ¹³C NMR data for **1-Acetyl-5-bromo-7-nitroindoline** have not been identified in the conducted search. For researchers synthesizing this compound, NMR spectroscopy would be essential for structural confirmation.

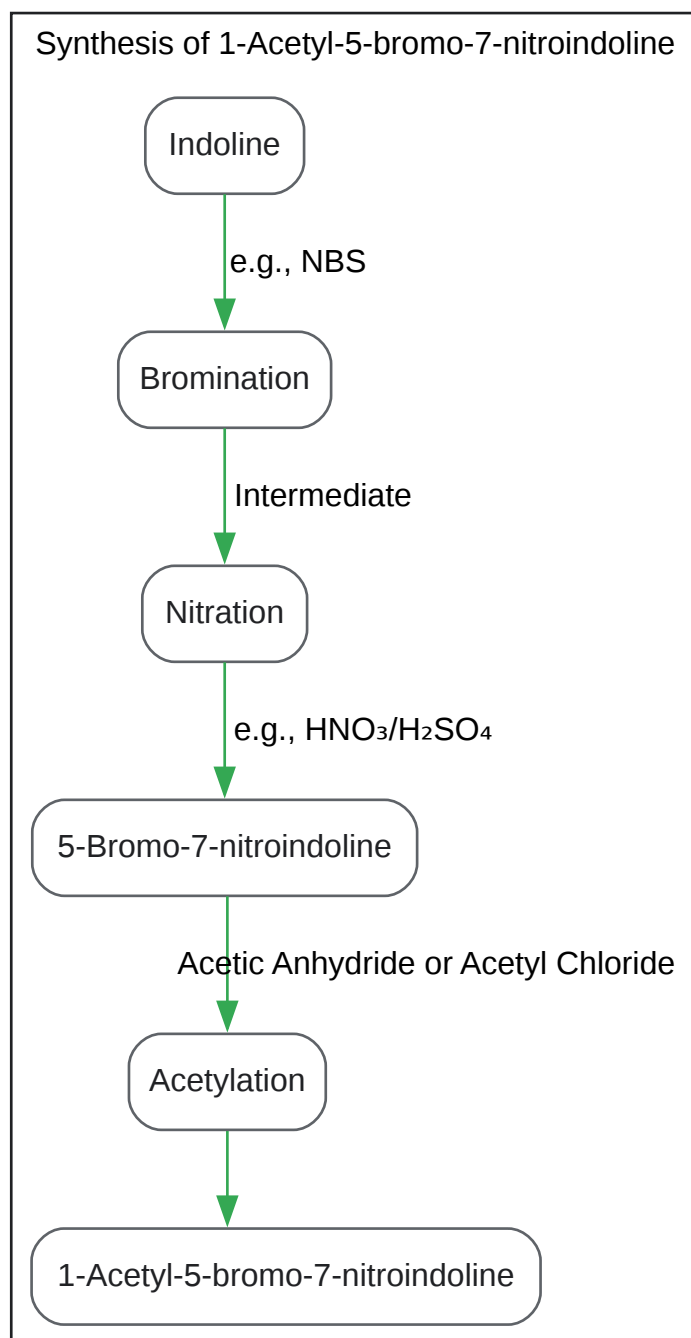
Mass Spectrometry (MS): No specific mass spectrometry data for **1-Acetyl-5-bromo-7-nitroindoline** has been found in the performed searches. This analytical technique would be critical for confirming the molecular weight and fragmentation pattern of the compound.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and purification of **1-Acetyl-5-bromo-7-nitroindoline** are not currently available. However, general synthetic strategies for related indole and indoline derivatives can provide a foundational approach. The synthesis would likely involve the acetylation of 5-bromo-7-nitroindoline.

General Synthetic Workflow (Hypothetical)

The synthesis of **1-Acetyl-5-bromo-7-nitroindoline** could be conceptualized through the following workflow. This is a hypothetical pathway and would require experimental optimization.



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Caption: Hypothetical synthetic workflow for **1-Acetyl-5-bromo-7-nitroindoline**.

Potential Applications in Drug Discovery and Research

While no specific biological activities or signaling pathway modulations have been reported for **1-Acetyl-5-bromo-7-nitroindoline** itself, the indoline scaffold and its derivatives are prevalent in many biologically active compounds.

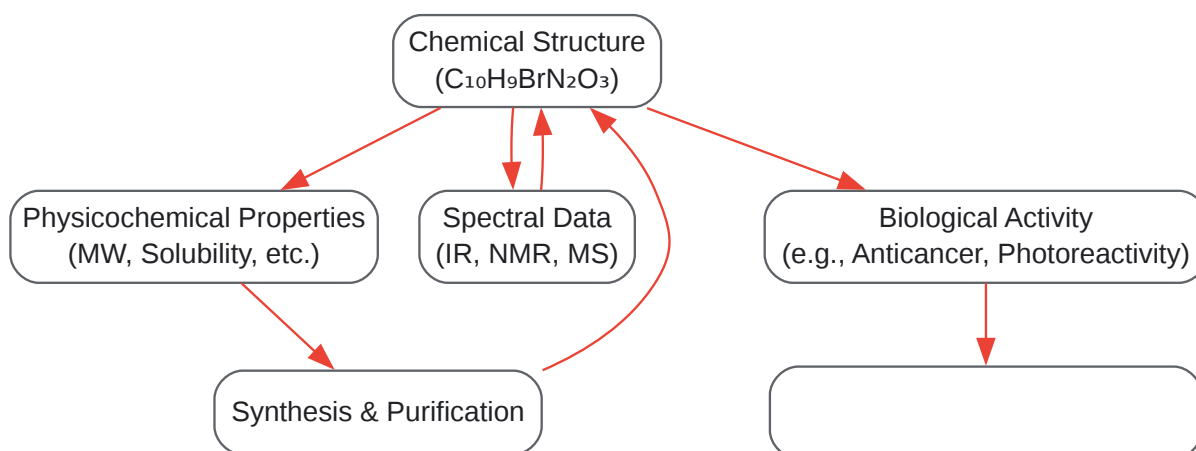
- **Photoreactive Compounds:** N-acyl-7-nitroindolines are known for their photolytic properties, making them useful as photocleavable protecting groups in the synthesis of "caged" compounds for the light-induced release of biologically active molecules.[5][6] This suggests that **1-Acetyl-5-bromo-7-nitroindoline** could be investigated for similar applications.
- **Anticancer Research:** Various substituted indole and indolinone derivatives have been explored as potential anticancer agents.[7] The bromo and nitro substituents on the **1-Acetyl-5-bromo-7-nitroindoline** ring provide handles for further chemical modification and exploration of structure-activity relationships in the context of anticancer drug design.

Safety and Handling

Based on available safety data sheets, **1-Acetyl-5-bromo-7-nitroindoline** is classified as causing serious eye irritation.[2][8] Standard laboratory safety protocols, including the use of eye protection and gloves, should be followed when handling this compound. It is intended for research use only and not for diagnostic or therapeutic purposes.[3]

Logical Relationship of Compound Characteristics

The chemical characteristics of **1-Acetyl-5-bromo-7-nitroindoline** are interconnected, influencing its potential for further research and development.



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Caption: Interrelationship of the chemical properties and potential applications.

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